

N-Ethylsuccinimide: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **N-Ethylsuccinimide**

Cat. No.: **B051488**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data and handling procedures for **N-Ethylsuccinimide** (CAS No. 2314-78-5). The information is intended to equip laboratory personnel with the necessary knowledge to handle this chemical safely and effectively.

Chemical and Physical Properties

N-Ethylsuccinimide is a dicarboximide compound with the molecular formula $C_6H_9NO_2$. It is essential to understand its physical and chemical properties to ensure safe handling and storage.

Property	Value
Molecular Weight	127.14 g/mol
Appearance	Off-white to light yellow crystalline powder or solid
Melting Point	41 - 45 °C (105.8 - 113 °F)
Boiling Point	210 °C (410 °F) at 760 mmHg
Flash Point	73 °C (163.4 °F)
Solubility	Soluble in water

Toxicological Data

Understanding the toxicological profile of **N-Ethylsuccinimide** is critical for risk assessment and implementing appropriate safety measures. The following table summarizes the available acute toxicity data.

Toxicity Data	Value	Species	Route
LD50 (Lethal Dose, 50%)	464 mg/kg	Mouse	Oral
LD50 (Lethal Dose, 50%)	316 mg/kg	Rat	Oral[1]
LD50 (Lethal Dose, 50%)	427 mg/kg	Rat	Intraperitoneal[1]
Dermal LD50	Data not available	-	-
Inhalation LC50	Data not available	-	-

Hazard Identification and Safety Precautions

N-Ethylsuccinimide is classified as a hazardous substance. Adherence to safety precautions is mandatory to prevent adverse health effects.

GHS Hazard Statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.[1]

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[[1](#)]
- P302+P352: IF ON SKIN: Wash with plenty of water.[[1](#)]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[[1](#)]
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.

Handling and Storage

Proper handling and storage procedures are crucial to maintain the integrity of **N-Ethylsuccinimide** and ensure the safety of laboratory personnel.

- Handling: Handle in a well-ventilated area. Avoid formation of dust and aerosols. Use non-sparking tools. Prevent fire caused by electrostatic discharge steam. Avoid contact with skin, eyes, and clothing.
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place. Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.

First-Aid Measures

In the event of exposure, immediate and appropriate first-aid measures should be taken.

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing and shoes. Get medical attention if irritation develops.
- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a physician or poison control center immediately.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides and carbon oxides.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

In case of a spill, follow these procedures to mitigate the hazard.

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- Methods for Cleaning Up: Sweep up and shovel into suitable containers for disposal. Avoid generating dusty conditions.

Experimental Protocols Overview

The quantitative data presented in this guide are determined by standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD).

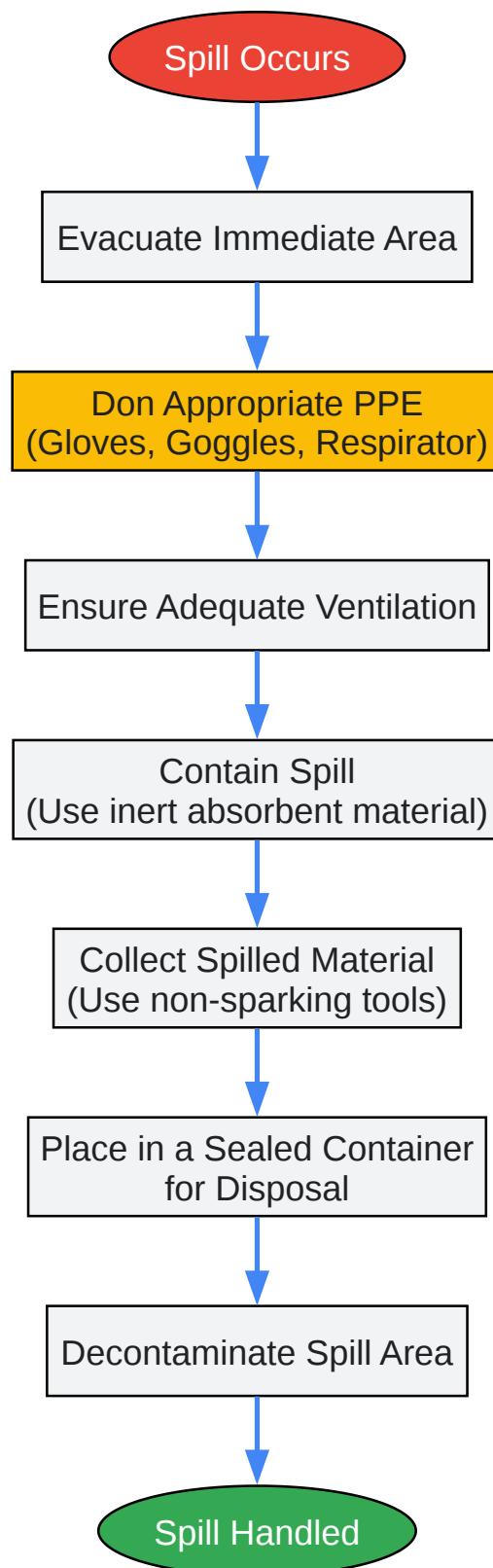
- Physical and Chemical Properties:
 - Melting Point/Melting Range (OECD 102): This guideline describes methods such as the capillary tube method to determine the temperature at which a substance transitions from a solid to a liquid.
 - Boiling Point (OECD 103): This guideline outlines methods like ebulliometry to determine the temperature at which the vapor pressure of a liquid equals the atmospheric pressure.

- Flash Point: Determined using methods like the Pensky-Martens closed-cup tester (ASTM D93) or Cleveland open-cup method (ASTM D92). The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air.
- Toxicological Studies:
 - Acute Oral Toxicity (OECD 401, 420, 423, or 425): These guidelines describe procedures for determining the median lethal dose (LD50) of a substance when administered orally to rodents. The methods involve administering the substance at various dose levels and observing the mortality rate over a set period.
 - Acute Dermal Toxicity (OECD 402): This guideline details the procedure for assessing the toxicity of a substance upon dermal application, typically on rabbits, to determine the dermal LD50.
 - Acute Inhalation Toxicity (OECD 403): This guideline provides methods for evaluating the toxicity of a substance when inhaled by rodents, to determine the median lethal concentration (LC50).

Due to the proprietary nature of specific study reports, detailed experimental protocols for **N-Ethylsuccinimide** are not publicly available. However, the methodologies would follow the principles outlined in the relevant OECD guidelines.

Logical Workflow for Spill Handling

The following diagram illustrates the logical steps to be taken in the event of an **N-Ethylsuccinimide** spill.



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Workflow for handling an **N-Ethylsuccinimide** spill.

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References

- 1. RTECS NUMBER-YS2975000-Chemical Toxicity Database [drugfuture.com]
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